

# 4-(Dimethoxymethyl)-2-methylpyrimidine IUPAC name and synonyms

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## Compound of Interest

Compound Name: 4-(Dimethoxymethyl)-2-methylpyrimidine

Cat. No.: B061294

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## Technical Guide: 4-(Dimethoxymethyl)-2-methylpyrimidine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound **4-(Dimethoxymethyl)-2-methylpyrimidine**, including its nomenclature, physicochemical properties, and currently available information on its synthesis and biological context. This document is intended to serve as a foundational resource for professionals engaged in chemical research and drug development.

## Chemical Identity and Nomenclature

The unique identification of a chemical compound is fundamental for research and regulatory purposes. This section details the IUPAC name and various synonyms associated with **4-(Dimethoxymethyl)-2-methylpyrimidine**.

The standard IUPAC name for this compound is **4-(dimethoxymethyl)-2-methylpyrimidine**<sup>[1]</sup>. It is also known by several synonyms, which are listed in the table below for comprehensive identification.

Identifier Type	Identifier
IUPAC Name	4-(dimethoxymethyl)-2-methylpyrimidine[1]
CAS Number	175277-33-5[1]
Molecular Formula	C8H12N2O2[1][2][3]
Synonyms	4-(dimethoxymethyl)-2-methyl-pyrimidine, 4-Dimethoxymethyl-2-methyl-pyrimidine, C-6521, CID2799572, SPB 04845, ZINC00166503[1]

## Physicochemical Properties

Understanding the physicochemical properties of a compound is crucial for its handling, formulation, and application in experimental settings. The following table summarizes the key properties of **4-(Dimethoxymethyl)-2-methylpyrimidine**.

Property	Value
Molecular Weight	168.19 g/mol [2][3]
Appearance	Colorless to light yellow liquid[2]
Boiling Point	119 °C[2]
Density	1.085 ± 0.06 g/cm <sup>3</sup> (Predicted)[2]; 1.1 ± 0.1 g/cm <sup>3</sup> [3]
Flash Point	72.8 ± 13.4 °C[3]
Storage Conditions	Store under inert gas (Nitrogen or Argon) at 2-8°C[2]

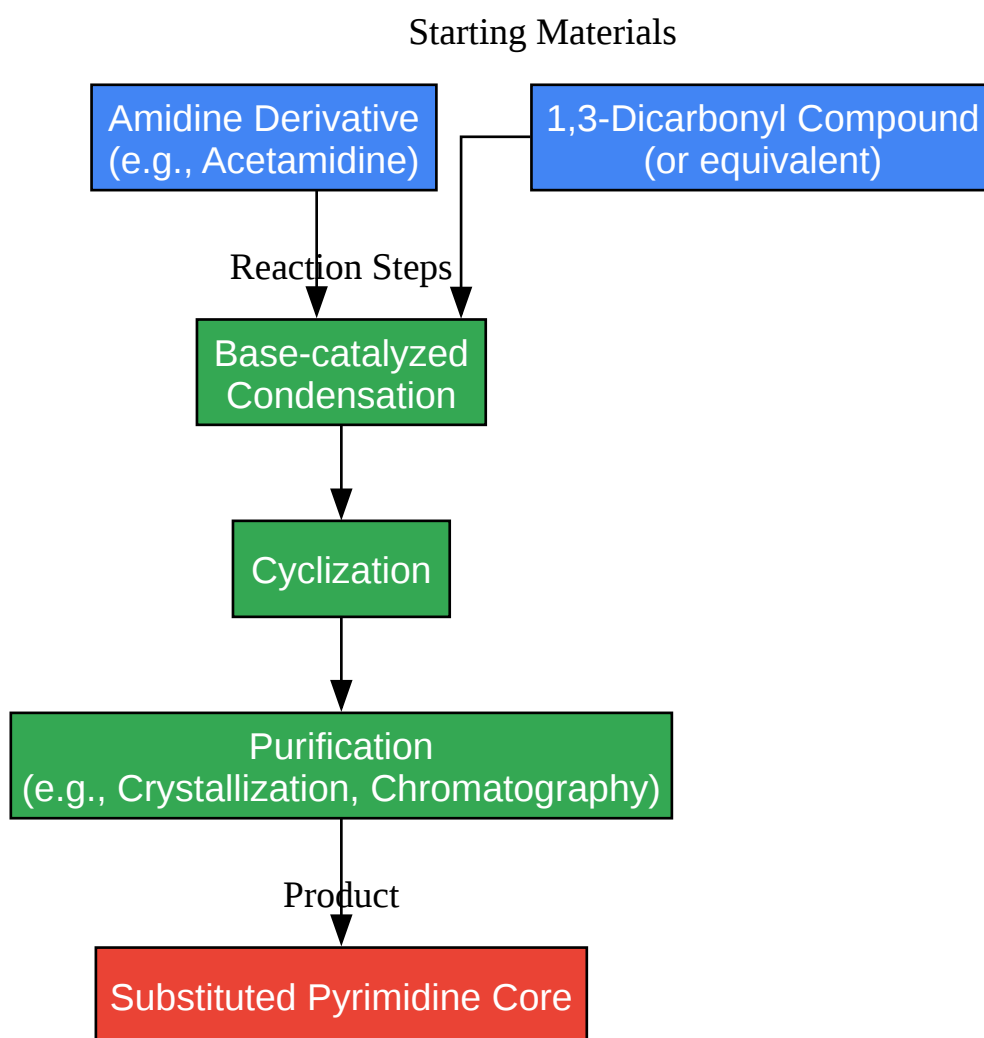
## Synthesis and Experimental Protocols

A detailed, peer-reviewed experimental protocol for the specific synthesis of **4-(Dimethoxymethyl)-2-methylpyrimidine** is not readily available in the public domain. However, the synthesis of structurally related pyrimidine derivatives often involves the condensation of a  $\beta$ -dicarbonyl compound or its equivalent with an amidine. For instance, the

synthesis of 4,6-dihydroxy-2-methylpyrimidine has been reported via the reaction of dimethyl malonate and acetamidine hydrochloride in the presence of a base like sodium methoxide[4].

A plausible synthetic approach for **4-(Dimethoxymethyl)-2-methylpyrimidine** could conceptually involve the reaction of a suitably protected 4-formyl-2-methylpyrimidine precursor or the direct introduction of the dimethoxymethyl group onto a pre-formed 2-methylpyrimidine ring.

Below is a conceptual workflow for the synthesis of a pyrimidine core, which could be adapted for the target molecule.



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Caption: Conceptual workflow for pyrimidine synthesis.

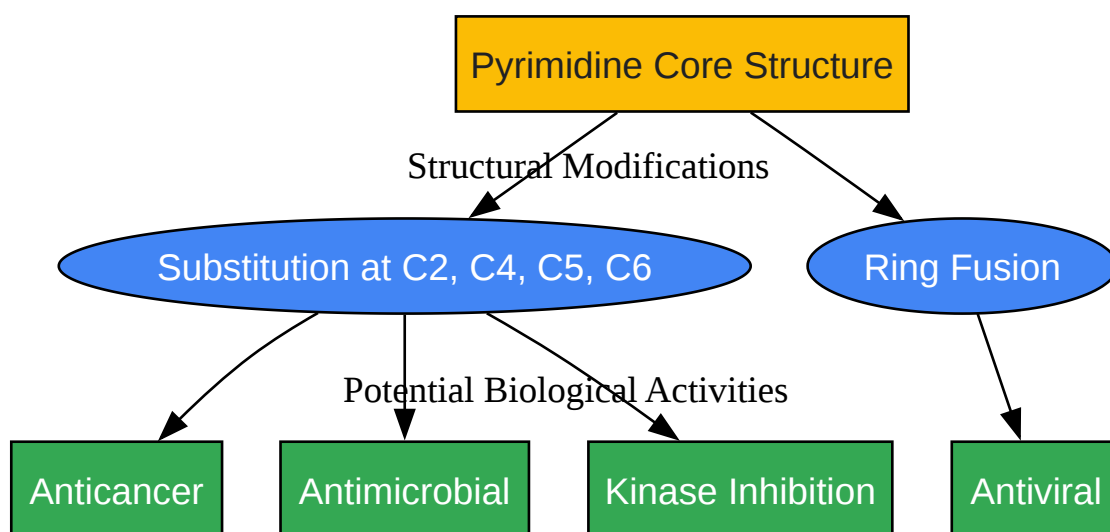
## Biological Activity and Potential Applications

As of the latest available data, there are no specific studies detailing the biological activity or signaling pathways directly associated with **4-(Dimethoxymethyl)-2-methylpyrimidine**. However, the pyrimidine scaffold is a core structure in numerous biologically active molecules, including DNA and RNA bases, and is a privileged structure in medicinal chemistry.

Derivatives of pyrimidine have been shown to exhibit a wide range of biological activities, including:

- **Antitumor agents:** Some pyrimidine derivatives act as antitubulin agents, inhibiting cell proliferation[5].
- **Antimicrobial and Anthelmintic activity:** Certain substituted pyrimidines have demonstrated potential as antimicrobial and anthelmintic agents[6].
- **Anti-tubercular Activity:** 2,4-Diaminopyrimidine derivatives have been synthesized and evaluated for their anti-tubercular properties[7].
- **Kinase Inhibition:** Pyrimidine-based compounds have been investigated as potential inhibitors of kinases such as EGFR and VEGFR-2[8].

The logical relationship between the core pyrimidine structure and its diverse biological activities is illustrated in the diagram below.



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Caption: Pyrimidine core and its potential biological roles.

Given the established importance of the pyrimidine nucleus, **4-(Dimethoxymethyl)-2-methylpyrimidine** represents a compound of interest for further investigation into its potential biological and pharmacological properties. The lack of current data highlights an opportunity for novel research in this area.

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